

Technical Guide: Physicochemical Properties of 3-(Bromomethyl)benzonitrile

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 3-(Bromomethyl)benzonitrile

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This technical guide provides an in-depth overview of the core physicochemical properties of **3-(Bromomethyl)benzonitrile**, a key intermediate in the synthesis of various pharmaceutical compounds. This document outlines its melting and boiling points, supported by standard experimental protocols for their determination.

Core Physicochemical Data

The physical properties of **3-(Bromomethyl)benzonitrile** (CAS No. 28188-41-2) are critical for its handling, reaction setup, and purification. The following table summarizes its key quantitative data.

Property	Value	Source(s)
Chemical Identifiers		
CAS Number	28188-41-2	[1][2][3][4][5][6][7]
Molecular Formula	C ₈ H ₆ BrN	[2][3][4]
Molecular Weight	196.04 g/mol	[1][4][5][8]
Synonyms	α -Bromo-m-tolunitrile, 3-Cyanobenzyl bromide	[1][4][7]
Physical Properties		
Melting Point	90 - 96.5 °C	[1][2][3][5][6]
93 - 96 °C	[1][5][6]	
90 - 93 °C	[2]	
90.5 - 96.5 °C	[3]	
97 °C	[9]	
Boiling Point	130 °C at 4 torr	[2][9]
Appearance	White to cream crystals or powder	[3]

Experimental Protocols

The following sections detail the standard laboratory methodologies for determining the melting and boiling points of a solid organic compound like **3-(Bromomethyl)benzonitrile**.

Melting Point Determination (Capillary Method)

The melting point of a crystalline solid is a key indicator of its purity.[1][10] Pure compounds typically exhibit a sharp melting range of 0.5-1.0°C, whereas impurities tend to depress and broaden the melting range.[1][10] The capillary method is the most common technique for this determination.[3][7]

Apparatus:

- Melting point apparatus (e.g., Mel-Temp or similar digital device) or a Thiele tube setup.[1]
- Glass capillary tubes (sealed at one end).[1]
- Mortar and pestle.
- Thermometer (calibrated).
- Heating medium (mineral oil or silicone oil for Thiele tube).[3][6]

Procedure:

- Sample Preparation: Ensure the **3-(Bromomethyl)benzonitrile** sample is completely dry and finely powdered.[3][11] If necessary, crush the crystals using a mortar and pestle.
- Loading the Capillary Tube: Press the open end of a capillary tube into the powdered sample, loading it to a height of 2-3 mm.[5][11] Invert the tube and tap it gently on a hard surface to compact the sample at the sealed end.[5][11]
- Initial Rapid Determination (Optional): To save time, a preliminary determination can be performed by heating the sample rapidly to find an approximate melting point.[1][10] A fresh sample must be used for the accurate determination.
- Accurate Determination:
 - Using a Melting Point Apparatus: Place the capillary tube into the apparatus.[3] Heat the block until the temperature is about 15°C below the expected melting point.[5] Then, reduce the heating rate to 1-2°C per minute to ensure thermal equilibrium between the sample, heating block, and thermometer.[5][10]
 - Using a Thiele Tube: Attach the capillary tube to a thermometer using a rubber band, aligning the sample with the thermometer bulb.[1][4] Immerse this assembly in the Thiele tube's oil bath, ensuring the rubber band is above the oil level.[1] Gently heat the side arm of the Thiele tube with a small flame to induce convection currents that ensure uniform heating.[1][4]

- **Observation and Recording:** Record the temperature at which the first drop of liquid appears (onset of melting) and the temperature at which the entire sample becomes a clear liquid (completion of melting).^{[1][4][11]} This range is the melting point.

Boiling Point Determination (Thiele Tube Micro Method)

For determining the boiling point of small quantities of a substance, or when the boiling point is high and requires reduced pressure, the micro boiling point method using a Thiele tube is suitable.

Apparatus:

- Thiele tube.
- Small test tube (fusion tube).
- Capillary tube (sealed at one end).
- Thermometer.
- Heating medium (e.g., mineral oil).

Procedure:

- **Sample Preparation:** Place a small amount (less than 1 mL) of the liquid sample into the small test tube.^[2]
- **Assembly:** Place a capillary tube, with its sealed end pointing up, into the sample in the test tube.^{[2][9]}
- **Apparatus Setup:** Attach the test tube to a thermometer with a rubber band and place the entire assembly into the Thiele tube filled with oil.^{[2][9]} The sample should be positioned near the middle of the oil bath for even heating.^[2]
- **Heating:** Gently and continuously heat the side arm of the Thiele tube.^[2] As the temperature rises, air trapped in the capillary tube will expand and exit as a slow stream of bubbles.

- Observation: Continue heating until a vigorous and continuous stream of bubbles emerges from the open end of the capillary tube.^[2] This indicates that the vapor pressure of the sample has overcome the atmospheric pressure.
- Recording the Boiling Point: Remove the heat source and allow the apparatus to cool slowly.^[2] The boiling point is the temperature at which the stream of bubbles stops and the liquid is drawn back into the capillary tube.^{[2][9][12]} This is the point where the external pressure equals the vapor pressure of the substance.

Workflow and Data Relationships

The following diagram illustrates the logical workflow for the physicochemical characterization of a chemical intermediate like **3-(Bromomethyl)benzonitrile**, from initial synthesis to final purity assessment.



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Caption: Workflow for Synthesis and Characterization.

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- To cite this document: BenchChem. [Technical Guide: Physicochemical Properties of 3-(Bromomethyl)benzonitrile]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b105621#3-bromomethyl-benzonitrile-melting-point-and-boiling-point]

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